

6-Aminopyridine-3-sulfonamide: A Comprehensive Technical Guide for Drug Discovery Professionals

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Compound of Interest

Compound Name: 6-Aminopyridine-3-sulfonamide

Cat. No.: B1584753

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This technical guide offers an in-depth exploration of **6-aminopyridine-3-sulfonamide**, a heterocyclic compound of significant interest to researchers, scientists, and drug development professionals. This document provides a detailed overview of its chemical and physical properties, a robust synthetic protocol, and a discussion of its applications as a versatile building block in medicinal chemistry.

Core Chemical and Physical Properties

6-Aminopyridine-3-sulfonamide is a unique bifunctional molecule, incorporating both a basic aminopyridine scaffold and an acidic sulfonamide moiety. This distinct combination of functional groups governs its chemical reactivity and physical characteristics, making it a valuable intermediate in the synthesis of novel pharmaceutical agents. A summary of its key physicochemical properties is provided in Table 1. A thorough understanding of these parameters is essential for its appropriate handling, storage, and utilization in synthetic and analytical procedures.

Table 1: Physicochemical Properties of **6-Aminopyridine-3-sulfonamide**

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ N ₃ O ₂ S	[1]
Molecular Weight	173.19 g/mol	[1]
Appearance	Off-white to light yellow crystalline powder	
Melting Point	198-202 °C	
Boiling Point	Not readily available in the literature	
Solubility	Soluble in Dimethyl sulfoxide (DMSO) and Methanol.	
pKa	Not explicitly reported; the aminopyridine moiety imparts basic character, while the sulfonamide group is acidic.	[2] [3] [4] [5] [6]
CAS Number	57187-72-5	[1]

Synthesis and Purification: A Validated Protocol

The synthesis of **6-aminopyridine-3-sulfonamide** is a multi-step process commencing from readily available 2-aminopyridine. The synthetic pathway involves the formation of key intermediates, 6-aminopyridine-3-sulfonic acid and 6-aminopyridine-3-sulfonyl chloride. The following protocol is a well-established method for the laboratory-scale preparation of this compound.

Caption: Synthetic pathway for **6-aminopyridine-3-sulfonamide**.

Step-by-Step Synthetic Methodology

Materials and Reagents:

- 2-Aminopyridine
- Concentrated Sulfuric Acid

- Phosphorus Pentachloride (PCl_5)
- Phosphorus Oxychloride (POCl_3)
- Concentrated Ammonium Hydroxide
- Sodium Bicarbonate
- Ethanol
- Water
- Ice
- Standard laboratory glassware and safety equipment

Procedure:

Step 1: Synthesis of 6-Aminopyridine-3-sulfonic acid[7]

- In a fume hood, carefully add 1 mole of 2-aminopyridine to 3 moles of concentrated sulfuric acid with constant stirring.
- Heat the mixture to 210 °C for 5 hours.
- Allow the reaction mixture to cool to room temperature and then carefully pour it onto crushed ice.
- The resulting precipitate is filtered, washed with cold water, and recrystallized from hot water to yield pure 6-aminopyridine-3-sulfonic acid.

Step 2: Synthesis of 6-Aminopyridine-3-sulfonyl chloride[7]

- Grind 0.5 moles of 6-aminopyridine-3-sulfonic acid with 1 mole of phosphorus pentachloride, adding a few drops of phosphorus oxychloride.
- Reflux the mixture at 130 °C for 5 hours.
- After cooling to room temperature, pour the reaction mixture onto crushed ice.

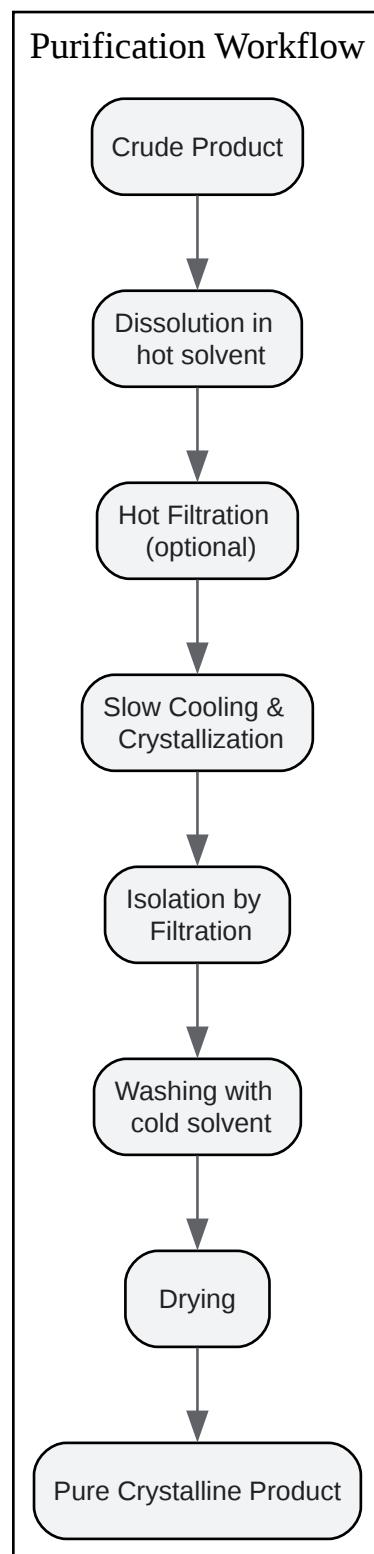
- Filter the solid product, wash with water and a sodium bicarbonate solution, and dry under a vacuum to obtain 6-aminopyridine-3-sulfonyl chloride.

Step 3: Synthesis of **6-Aminopyridine-3-sulfonamide**[\[7\]](#)

- Dissolve the crude 6-aminopyridine-3-sulfonyl chloride in a suitable solvent (e.g., acetone).
- Slowly add an excess of concentrated ammonium hydroxide to the solution with stirring.
- Continue stirring at room temperature for several hours until the reaction is complete (monitored by TLC).
- Remove the solvent under reduced pressure.
- The crude product is then purified by recrystallization.

Purification by Recrystallization

High purity of the final compound is crucial for its subsequent applications. Recrystallization from a suitable solvent system, such as ethanol-water, is a highly effective purification method. The purity can be assessed by techniques like melting point determination and High-Performance Liquid Chromatography (HPLC).



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Caption: General workflow for purification by recrystallization.

Spectroscopic Characterization

The structural integrity of synthesized **6-aminopyridine-3-sulfonamide** should be confirmed using a suite of spectroscopic techniques.

- ^1H NMR: The proton NMR spectrum will exhibit characteristic signals for the aromatic protons on the pyridine ring and the protons of the amino and sulfonamide groups.
- ^{13}C NMR: The carbon NMR spectrum will show distinct peaks corresponding to the five carbon atoms of the pyridine ring.[1][8][9][10]
- IR Spectroscopy: The infrared spectrum will display characteristic absorption bands for the N-H stretching of the amino and sulfonamide groups, as well as the S=O stretching vibrations of the sulfonamide moiety.[7]
- Mass Spectrometry: Mass spectral analysis will confirm the molecular weight of the compound.[7]

Applications in Medicinal Chemistry

The unique structural features of **6-aminopyridine-3-sulfonamide** make it a valuable scaffold for the synthesis of a diverse range of biologically active molecules. The sulfonamide group is a well-known pharmacophore present in numerous approved drugs, including antibacterial, diuretic, and anticancer agents. The aminopyridine moiety provides a handle for further functionalization, allowing for the modulation of physicochemical properties and target engagement.

This compound serves as a key starting material for the generation of compound libraries for high-throughput screening. Its derivatives have been investigated for various therapeutic applications, leveraging the established biological activities of both the sulfonamide and aminopyridine pharmacophores.

Safety and Handling

As with all chemical reagents, appropriate safety precautions should be taken when handling **6-aminopyridine-3-sulfonamide**. It is recommended to work in a well-ventilated fume hood and use personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. For

comprehensive safety information, consult the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

This technical guide has provided a comprehensive overview of the chemical and physical properties, a detailed synthetic protocol, and the potential applications of **6-aminopyridine-3-sulfonamide**. The information presented herein is intended to serve as a valuable resource for scientists engaged in pharmaceutical research and development, facilitating the effective use of this versatile chemical intermediate in the discovery of novel therapeutic agents.

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